

triphenylgermane vs triphenylsilane reactivity comparison

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Compound Focus: Triphenylgermane

CAS No.: 2816-43-5

Cat. No.: S1905349

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Comparative Reactivity & Experimental Data

The most direct comparison comes from a 2024 study on the **Cu(I)-Catalyzed C-H Functionalization of Azauracils** [1]. This research demonstrated that both triphenylsilane and **triphenylgermane** could be used successfully in the same reaction under identical conditions.

The table below summarizes the key experimental findings and properties of both reagents:

Feature	Triphenylsilane	Triphenylgermane
Reactivity in Cu(I)-catalyzed reaction [1]	Successful	Successful
Proposed Mechanism [1]	Radical pathway	Radical pathway
Functional Group Tolerance [1]	Excellent	Excellent
Melting Point [2] [3] [4]	42-44°C, 63°C (lit.)	40-43°C (lit.)
Boiling Point [3] [4]	152-163°C / 2-3 mmHg	128-129°C / 0.03 mmHg

Feature	Triphenylsilane	Triphenylgermane
Flash Point [2] [3] [4]	76°C	>110°C
Handling & Storage [2] [3]	Air and moisture sensitive; store under Nitrogen	Information limited; assume similar precautions

Beyond the direct comparative study, the tables below highlight the general applications and safety profiles of each reagent, which are crucial for lab safety and protocol planning.

Triphenylsilane (Ph₃SiH)

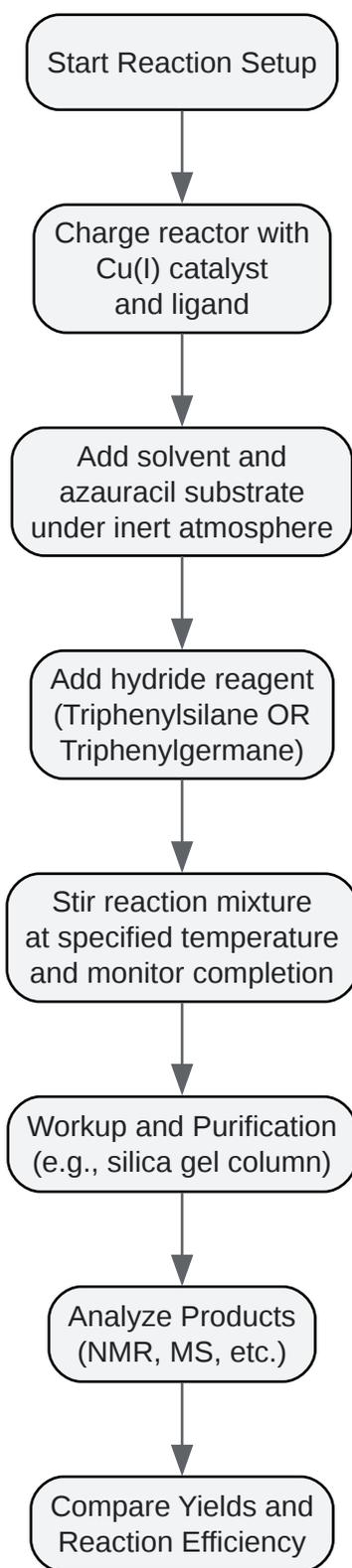
- **CAS Number:** 789-25-3 [2] [3]
- **Common Applications:**
 - **Radical-based reducing agent:** More effective than trialkylsilanes for reducing organic halides and compares well with tri-*n*-butyltin hydride in reducing enones to ketones [5].
 - **Hydrosilylation:** Used in Pd(0)-catalyzed hydrosilylation of alkynes to form alkenylsilanes [6].
 - **Precursor:** Used in the synthesis of hydrido silyl and bis(silyl) bis(imidazolinylidene) nickel complexes [3].
- **Hazard Identification [2] [3]:**
 - **GHS Hazard Statements:** H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
 - **Recommended Personal Protective Equipment (PPE):** Tightly fitting safety goggles, chemical impermeable gloves, and fire/flame-resistant impervious clothing.

Triphenylgermane (Ph₃GeH)

- **CAS Number:** 2816-43-5 [4]
- **Common Applications:**
 - The search results confirm its use but do not list specific, diverse applications like triphenylsilane. Its primary referenced use is in the same Cu(I)-catalyzed germylation of azaauracils as mentioned above [1].
- **Hazard Identification:**
 - The available search results do not contain a safety data sheet for **triphenylgermane**. It is essential to consult the specific SDS from your chemical supplier before use.

Experimental Protocol for Direct Comparison

The following workflow and detailed method are based on the Cu(I)-catalyzed silylation and germylation study, providing a protocol you can reference for direct experimental comparison [1].



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Detailed Procedure (Adapted from [1]):

- **Reaction Setup:** In a round-bottom flask, place a catalytic amount of Cu(I) catalyst (e.g., Cu(I) complex, specific type as per original study) and a phosphine ligand (e.g., tricyclohexylphosphine) under an argon or nitrogen atmosphere.
- **Substrate Addition:** Introduce the azauracil substrate (e.g., 1.2 mmol) dissolved in an appropriate solvent (or neat, depending on the substrate). Stir the mixture well for about 10 minutes to form a homogeneous catalyst system.
- **Hydride Addition:** Add the hydride reagent (1.0 mmol of either triphenylsilane or **triphenylgermane**) to the reaction mixture at room temperature.
- **Reaction Monitoring:** Continue stirring the reaction at room temperature. Monitor the reaction progress by TLC or LC-MS. The reaction time may vary (e.g., 1 hour as reported).
- **Workup and Purification:** After completion, purify the crude reaction mixture directly by flash chromatography on silica gel to isolate the desired silylated or germylated azauracil product.
- **Analysis:** Identify and characterize the products using techniques such as (¹H)-NMR, (¹³C)-NMR, and mass spectrometry. Compare the isolated yields and reaction rates between the two hydride reagents.

Key Conclusions for Researchers

- **Functional Equivalence in a Specific Context:** For the Cu(I)-catalyzed radical functionalization of azauracils, **triphenylgermane** can be considered a direct and effective substitute for triphenylsilane, yielding analogous germylated products with similar efficiency [1].
- **Data Gap on Broader Reactivity:** The available information does not allow for a broad generalization of their comparative reactivity across all common reaction types (e.g., ionic reductions, hydrosilylation with different catalysts). More specialized literature searching would be needed.
- **Safety First:** Always prioritize checking the Material Safety Data Sheet (MSDS/SDS) for both chemicals, especially for **triphenylgermane**, for which specific hazard data was not found in this search [2] [3].

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